

Safety and Handling of Fmoc-1-Nal-OH: A Technical Guide

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Compound of Interest

Compound Name: *Fmoc-1-Nal-OH*

Cat. No.: *B557940*

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the safety and handling precautions for (S)-2-((((9H-fluoren-9-yl)methoxy)carbonyl)amino)-3-(naphthalen-1-yl)propanoic acid (**Fmoc-1-Nal-OH**), a key building block in peptide synthesis. Adherence to these guidelines is crucial for ensuring personnel safety and maintaining the integrity of research and development activities.

Chemical and Physical Properties

Fmoc-1-Nal-OH is a white to light yellow crystalline powder.^[1] A summary of its key physical and chemical properties is presented in Table 1 for easy reference.

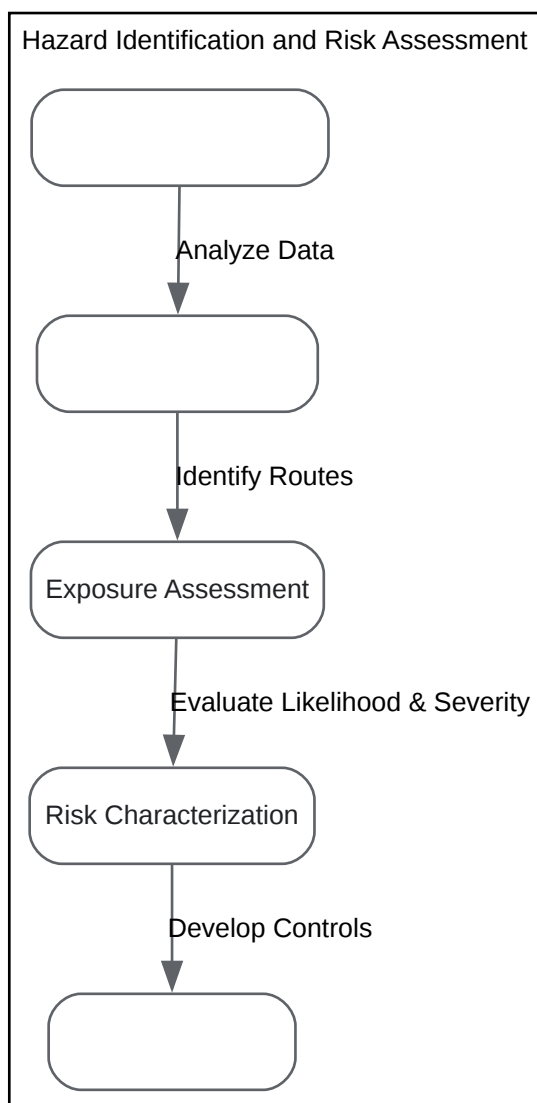
Table 1: Physical and Chemical Properties of **Fmoc-1-Nal-OH**

Property	Value	Reference
CAS Number	96402-49-2	[2][3]
Molecular Formula	C ₂₈ H ₂₃ NO ₄	[2][3][4]
Molecular Weight	437.49 g/mol	[2]
Appearance	White to off-white solid	[5]
Melting Point	180.0 to 184.0 °C	[1]
Solubility	Soluble in DMSO (100 mg/mL)	[5]
Storage Temperature	2-8°C	[2][6]

Hazard Identification and GHS Classification

While specific toxicological data for **Fmoc-1-Nal-OH** is limited, the compound should be handled with care, assuming potential hazards based on its chemical structure and the nature of similar compounds. The Globally Harmonized System (GHS) classification for **Fmoc-1-Nal-OH** is not uniformly established, but it is prudent to consider the potential for skin, eye, and respiratory irritation.

A general hazard assessment workflow is crucial for handling such chemicals where comprehensive data is unavailable.



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Caption: A logical workflow for chemical hazard assessment.

Handling and Personal Protective Equipment (PPE)

Proper handling procedures are essential to minimize exposure and ensure a safe working environment.

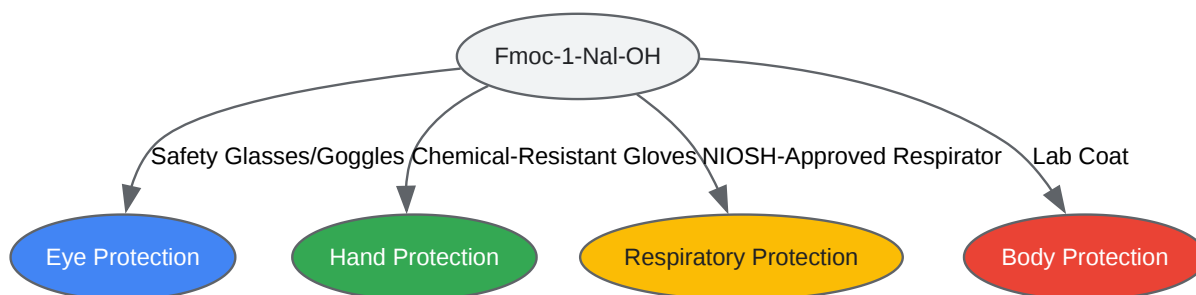
Engineering Controls

- Work in a well-ventilated area, preferably in a chemical fume hood, to minimize inhalation of dust particles.

- Use process enclosures or local exhaust ventilation where there is a potential for dust generation.

Personal Protective Equipment (PPE)

A comprehensive PPE strategy is the primary defense against accidental exposure.



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Caption: Recommended Personal Protective Equipment (PPE).

Table 2: Recommended Personal Protective Equipment

Protection Type	Specification
Eye/Face Protection	Safety glasses with side-shields or chemical goggles.
Skin Protection	Chemical-resistant gloves (e.g., nitrile rubber). Lab coat or other protective clothing.
Respiratory Protection	NIOSH-approved N95 or higher-level respirator where dust is generated.

Storage and Stability

Proper storage is critical to maintain the quality and stability of **Fmoc-1-Nal-OH**.

- Storage Conditions: Store in a tightly sealed container in a cool, dry, and well-ventilated area. The recommended storage temperature is between 2°C and 8°C.[\[2\]](#)[\[6\]](#)

- **Stability:** The compound is generally stable under recommended storage conditions. Avoid exposure to heat and strong oxidizing agents.
- **Incompatibilities:** Incompatible with strong oxidizing agents.

Accidental Release and First Aid Measures

In the event of an accidental release or exposure, immediate and appropriate action is necessary.

Table 3: First Aid Measures

Exposure Route	First Aid Procedure
Inhalation	Move the person to fresh air. If not breathing, give artificial respiration. Consult a physician.
Skin Contact	Wash off with soap and plenty of water. Consult a physician.
Eye Contact	Rinse thoroughly with plenty of water for at least 15 minutes and consult a physician.
Ingestion	Do NOT induce vomiting. Never give anything by mouth to an unconscious person. Rinse mouth with water. Consult a physician.

For spills, wear appropriate PPE, avoid generating dust, and sweep up the material. Place in a suitable, closed container for disposal.

Toxicological and Ecotoxicological Information

Detailed toxicological and ecotoxicological studies for **Fmoc-1-Nal-OH** are not readily available in the public domain. Researchers should handle this compound as potentially hazardous. The primary routes of exposure are inhalation, ingestion, and skin/eye contact.

Experimental Protocols for Safety Assessment (General Guidance)

Due to the lack of specific data for **Fmoc-1-Nal-OH**, a prudent approach involves conducting in-house safety assessments based on established protocols for similar N-protected amino acids.

Protocol for Assessing Dermal Irritation (Based on OECD Guideline 404)

- Objective: To assess the potential of **Fmoc-1-Nal-OH** to cause skin irritation.
- Test System: Healthy young adult albino rabbits.
- Procedure: a. Apply a small amount (e.g., 0.5 g) of the test substance to a small area of shaved skin. b. Cover the application site with a gauze patch. c. Observe the skin for signs of erythema and edema at specified intervals (e.g., 1, 24, 48, and 72 hours) after patch removal. d. Score the reactions based on a standardized scale.
- Data Analysis: Evaluate the mean scores for erythema and edema to determine the irritation potential.

Protocol for Assessing Acute Oral Toxicity (Based on OECD Guideline 423)

- Objective: To determine the acute oral toxicity of **Fmoc-1-Nal-OH**.
- Test System: Rodents (e.g., rats or mice).
- Procedure: a. Administer the substance by gavage at a series of dose levels to groups of animals. b. Observe the animals for signs of toxicity and mortality over a 14-day period. c. Conduct a gross necropsy on all animals at the end of the observation period.
- Data Analysis: Determine the LD50 (the dose that is lethal to 50% of the test population) and observe any signs of toxicity.

Disposal Considerations

Dispose of waste material in accordance with local, state, and federal regulations. Do not allow the chemical to enter drains or waterways.

Disclaimer: This guide is intended for informational purposes only and is based on currently available data. It is not a substitute for a comprehensive safety data sheet (SDS) and should be used in conjunction with professional judgment and institutional safety protocols. All users should conduct their own risk assessments before handling this chemical.

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